

Technical Support Center: Degradation of 4-Hydroxycyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: 4-Hydroxycyclohexanecarboxylic acid

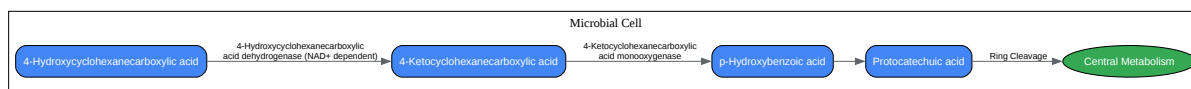
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals studying the degradation pathways of **4-Hydroxycyclohexanecarboxylic acid (4-HCCA)**.

Aerobic Degradation Pathway of 4-Hydroxycyclohexanecarboxylic Acid

The aerobic degradation of 4-HCCA has been primarily studied in bacterial species such as *Arthrobacter* and *Alcaligenes*. The pathway involves the initial oxidation of 4-HCCA to 4-ketocyclohexanecarboxylic acid, which is then aromatized to p-hydroxybenzoic acid. This intermediate is further metabolized via protocatechuic acid.

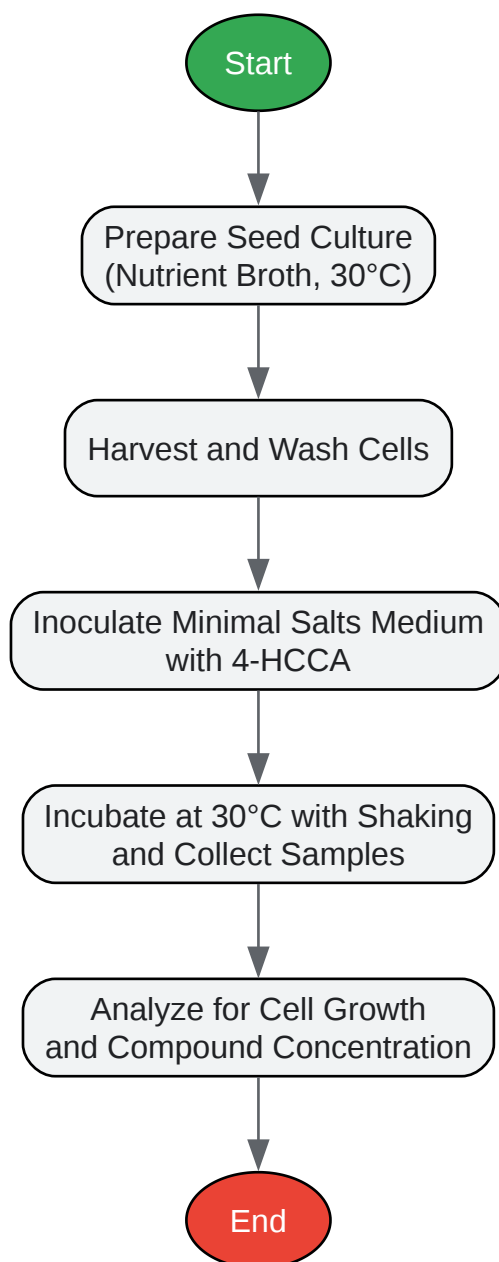
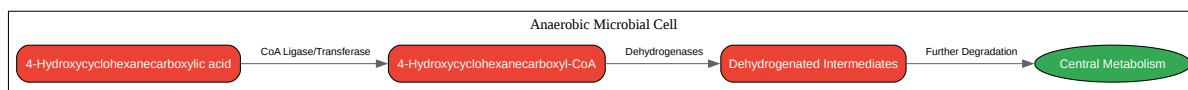


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Caption: Aerobic degradation pathway of 4-HCCA in bacteria.

Anaerobic Degradation Pathway of 4-Hydroxycyclohexanecarboxylic Acid

In anaerobic environments, the degradation of 4-HCCA has been observed in microorganisms like *Geobacter metallireducens*. This pathway is initiated by the activation of 4-HCCA to its coenzyme A (CoA) thioester, followed by a series of dehydrogenation reactions.



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